

Bioactivity comparison of oxan-4-yl amine derivatives

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Compound of Interest

Compound Name: 2-Ethoxy-2-(oxan-4-yl)ethan-1-amine

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Bioactivity Comparison: Oxan-4-yl Amine Derivatives

Executive Summary: The Strategic Value of the Oxan-4-yl Scaffold

In modern medicinal chemistry, the oxan-4-yl amine (also known as 4-aminotetrahydropyran) moiety has emerged as a critical bioisostere for cyclohexyl and piperidinyl groups.^[1] Its inclusion is often a strategic decision to modulate Lipophilic Ligand Efficiency (LLE), reduce metabolic clearance, and optimize solubility without introducing the liability of a basic center.

This guide provides a technical comparison of oxan-4-yl amine derivatives against their primary alternatives, supported by experimental data from JAK1 and FLT3 inhibitor discovery campaigns.^[1]

Comparative Analysis: Oxan-4-yl vs. Cyclohexyl vs. Piperidinyl

The selection of a saturated ring system at the solvent-exposed or hinge-binding region of a drug molecule dictates its physicochemical profile.^[1] The following analysis compares the oxan-4-yl group against its carbon (cyclohexyl) and nitrogen (piperidinyl) analogs.

Physicochemical & ADME Profiling

Feature	Oxan-4-yl Amine	Cyclohexyl Amine	Piperidinyl Amine
Electronic Nature	Polar Ether (H-bond acceptor)	Lipophilic Hydrocarbon	Basic Amine (H-bond donor/acceptor)
LogD Impact	Lowers LogD (approx. ^[1] -0.6 units vs. cyclohexyl)	Increases LogD (Lipophilic)	Variable (pH dependent)
Metabolic Stability	High (Blocks C4 oxidation)	Low (Prone to P450 hydroxylation at C4)	Moderate/Low (N-oxidation, dealkylation)
hERG Liability	Low (Neutral core)	Low	High (Basic center often correlates with hERG)
Solubility	Moderate/High	Low	High (if ionized)

Case Study: JAK1 Inhibitor Optimization

A pivotal study in the development of JAK1 selective inhibitors demonstrated the quantitative advantage of the oxan-4-yl replacement.^[1] In the optimization of pyrazolyl-carboxamides, researchers compared a cyclohexyl derivative (Cpd 18) directly with its oxan-4-yl analog (Cpd 19).^[1]

Experimental Data Comparison:

Compound	R-Group	LogD (pH 7. [1]4)	Ligand Binding Efficiency (LBE)	Lipophilic Ligand Efficiency (LLE)
Cpd 18	Cyclohexyl	2.66	Base	Base
Cpd 19	Oxan-4-yl	2.08	Similar to Base	+1.4-fold increase

Mechanism of Action: The substitution of the methylene unit (-CH₂-) at the 4-position with an ether oxygen (-O-) reduced the LogD by 0.58 units.[1] While the intrinsic binding affinity (LBE) remained constant, the reduction in lipophilicity significantly boosted the LLE, a key metric for predicting clinical success and safety. Furthermore, the oxan-4-yl group eliminated the metabolic "soft spot" often found at the 4-position of cyclohexyl rings, where Cytochrome P450 enzymes typically install a hydroxyl group.[1]

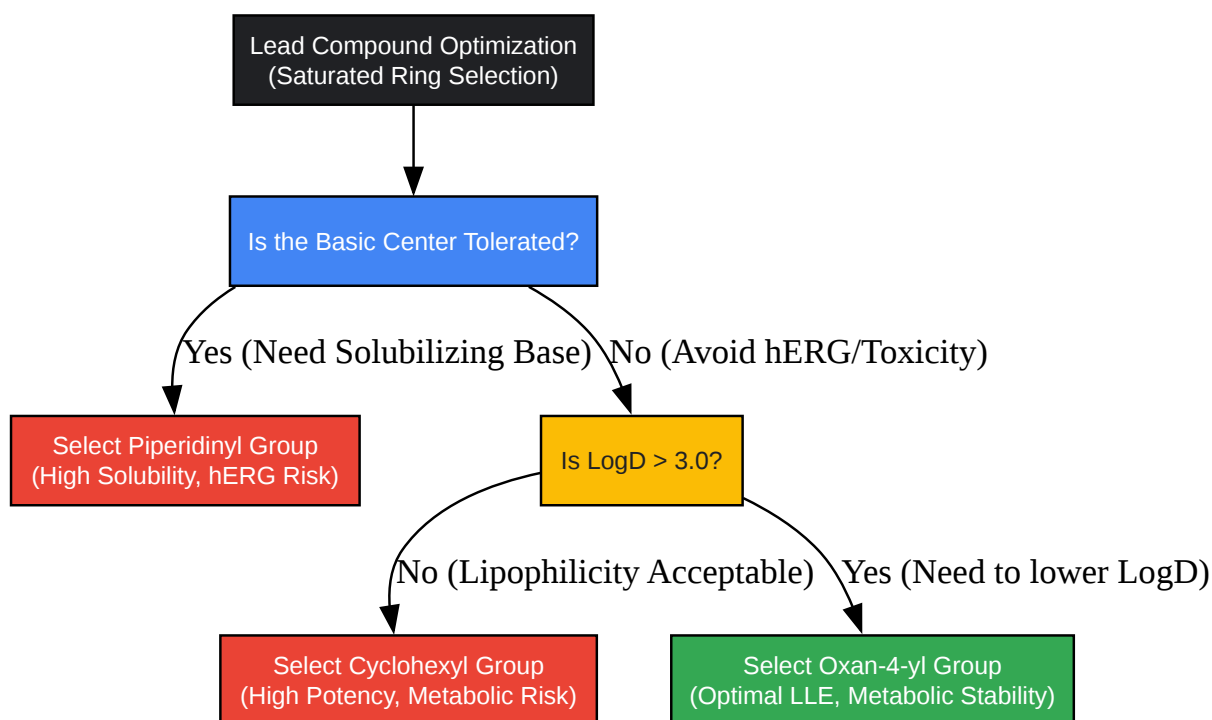
Real-World Application: Gilteritinib (Xospata)

Gilteritinib, an FDA-approved FLT3/AXL inhibitor for Acute Myeloid Leukemia (AML), utilizes the oxan-4-yl amine motif.[1][2]

- **Structural Role:** The (tetrahydro-2H-pyran-4-yl)amino group at the C5 position of the pyrazine core projects into the solvent front.[1]
- **Benefit:** It provides necessary bulk to fill the pocket while maintaining a lower lipophilicity profile than a corresponding cyclohexyl group, contributing to the drug's oral bioavailability and favorable metabolic profile.

Decision Logic & SAR Visualization

The following diagram illustrates the decision-making process for selecting the oxan-4-yl scaffold during lead optimization.



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Caption: SAR Decision Tree for selecting oxan-4-yl over cyclohexyl or piperidinyl scaffolds based on LogD and basicity constraints.

Experimental Protocols

Synthesis: Reductive Amination of Tetrahydro-4H-pyran-4-one

This protocol describes the industry-standard method for installing the oxan-4-yl amine motif.^[1] It is a self-validating system where the disappearance of the ketone peak (IR or NMR) confirms intermediate formation.

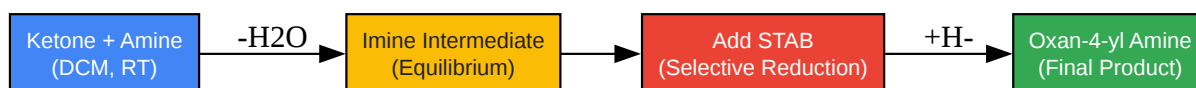
Reagents:

- Tetrahydro-4H-pyran-4-one (1.0 eq)^{[1][3]}
- Primary/Secondary Amine (1.0 - 1.2 eq)^[1]

- Sodium Triacetoxyborohydride (STAB) (1.5 eq)[1][3]
- Acetic Acid (catalytic, optional)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)[1]

Step-by-Step Workflow:

- Imine Formation: Dissolve the amine and tetrahydro-4H-pyran-4-one in DCM. If the amine is a salt (e.g., HCl salt), add 1.0 eq of Triethylamine (TEA). Stir for 30 minutes at Room Temperature (RT).
 - Validation: Monitor by TLC; formation of a new, less polar spot indicates imine formation.
- Reduction: Add STAB portion-wise to the mixture. The reaction is mildly exothermic.
 - Note: STAB is preferred over NaBH₄ because it selectively reduces the imine in the presence of the ketone, preventing side-reduction of the starting material.
- Quench & Workup: Stir for 2-16 hours. Quench with saturated aqueous NaHCO₃. [3] Extract with DCM (3x). [1]
- Purification: Dry organic layer over Na₂SO₄, concentrate, and purify via silica gel chromatography (typically MeOH/DCM gradient).



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Caption: One-pot reductive amination workflow for synthesizing oxan-4-yl amine derivatives.

Bioassay: Microsomal Stability Assessment

To verify the metabolic advantage of the oxan-4-yl group over the cyclohexyl group, use a liver microsome stability assay.

Protocol:

- Incubation: Incubate test compounds (1 μ M) with pooled liver microsomes (human/mouse, 0.5 mg/mL protein) in phosphate buffer (pH 7.4) at 37°C.[4]
- Initiation: Add NADPH-regenerating system to initiate metabolism.
- Sampling: Aliquot samples at t=0, 15, 30, and 60 minutes.
- Termination: Quench immediately with ice-cold Acetonitrile containing an internal standard.
- Analysis: Centrifuge to remove protein; analyze supernatant via LC-MS/MS.
- Calculation: Plot $\ln(\% \text{ remaining})$ vs. time. The slope () determines half-life ().[1]
 - Expectation: Oxan-4-yl derivatives typically exhibit min, whereas cyclohexyl analogs may show rapid clearance (min) due to hydroxylation.[1]

References

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